

Bioactivity of Androstadienone: Effects & Experimental Data

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Compound Focus: 10,13-Dimethyl-1,2,6,7,8,9,11,12,14,15-decahydrocyclopenta[a]phenanthren-3-one

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Biological Domain	Observed Effect	Experimental Support & Key Findings	Concentration / Dosage Used
Physiological Effects	Modulates cortisol levels; increases sympathetic arousal [1] [2].	Maintained elevated salivary cortisol in women; increased skin conductance [1] [3].	~200 - 700 μ M (ecologically relevant) to 10 mM (high) [1] [4].
Social Cognition & Mood	Promotes positive mood; reduces negative feelings [5] [6].	Enhanced positive mood and reduced tension in women, often in a context-dependent manner [5] [1].	250 μ M to 6.25 mM in mood studies; effects can be experimenter-gender dependent [5] [1].
Social Behavior & Perception	Increases perceived attractiveness and dominance of men [5] [1] [2].	Men rated as more attractive by women in a speed-dating context; increased perceived dominance of male faces [1] [2].	500 μ M (speed-dating); 200-700 μ M (face perception) [1] [2].
Modulation of Aggression	Sex-dependent effects on reactive and proactive aggression [2].	Reduced reactive and proactive aggression in men; increased reactive aggression in women [2].	500 μ M (ecologically relevant concentration) [2].

Biological Domain	Observed Effect	Experimental Support & Key Findings	Concentration / Dosage Used
Cooperative Behavior	Increases cooperation among men [3].	Men made larger offers in ultimatum and dictator games, indicating more cooperative behavior [3].	30 mg of synthetic AND (supra-physiological) [3].
Neural Activation	Activates the hypothalamus and social cognition brain networks [5] [4] [7].	fMRI/PET studies show hypothalamic activation in heterosexual women and homosexual men; specific brain network activation varies with sexual orientation and gender identity [4] [7].	Various, from 0.001 mM (low) to 10 mM (high); response can be concentration and sex-specific [4].

Detailed Experimental Protocols

To help you evaluate or replicate these findings, here are the methodologies for key experiments cited above.

- **1. Aggression Modulation Task [2]**

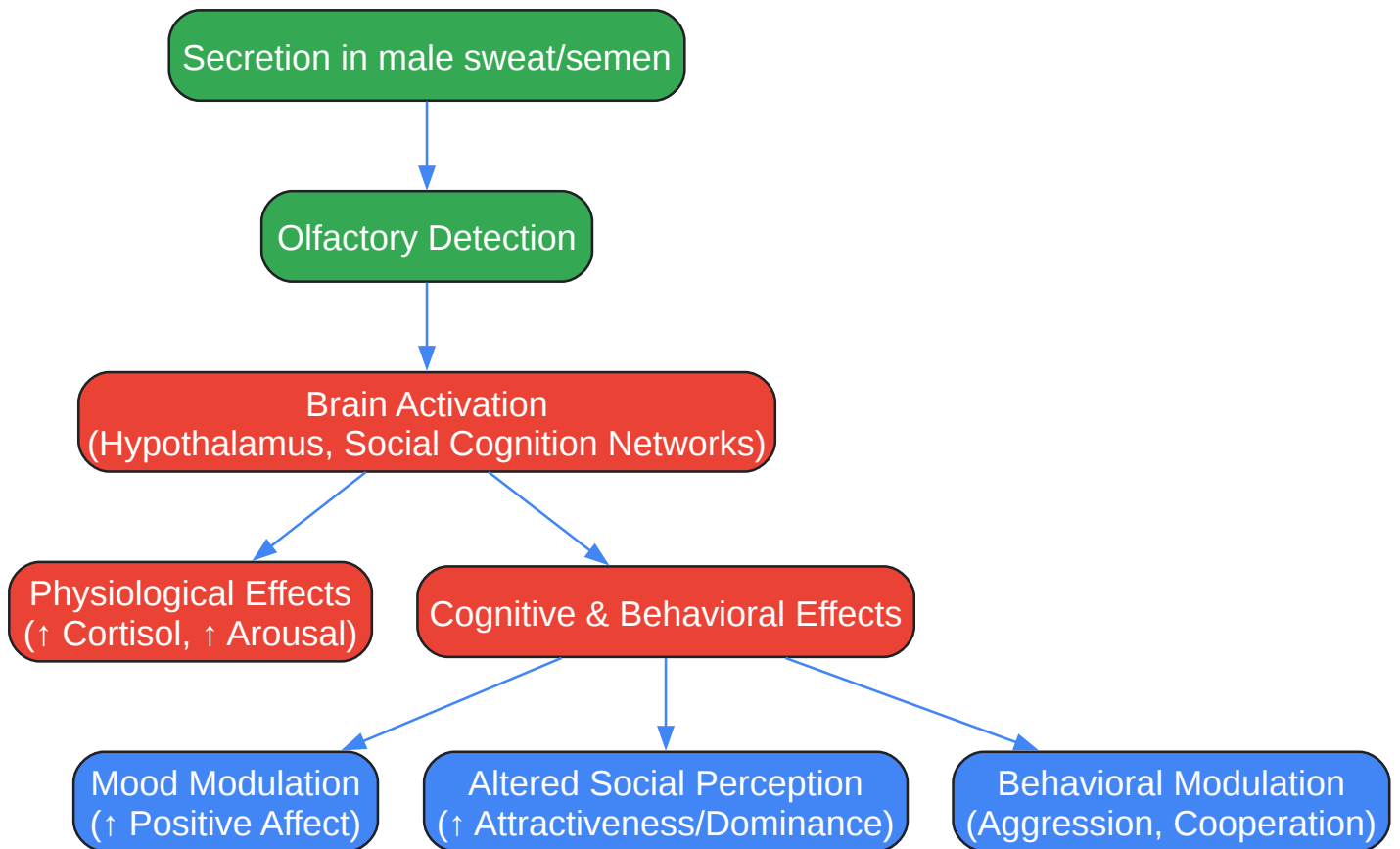
- **Objective:** To investigate the sex-specific effects of androstadienone on reactive and proactive aggression.
- **Stimuli:** Androstadienone (500 μ M) or a control solution (1% clove oil in propylene glycol) was prepared. The concentration was chosen to be ecologically relevant, matching levels found in fresh apocrine sweat (~440 μ M).
- **Procedure:** In a double-blind, between-participants design, 206 participants were exposed to the odor stimuli via nosepieces. They then performed two computer-based tasks:
 - **Reactive Aggression Task:** Participants responded to provocation from a virtual opponent.
 - **Proactive Aggression Task:** Participants made unprovoked decisions to aggress against an opponent for financial gain.
- **Controls:** The olfactory stimuli were masked with clove oil to prevent conscious discrimination. Female participants were tested during the periovulatory phase of their menstrual cycles to control for hormonal fluctuations.

- **2. Social Decision-Making (Cooperation) Task [3]**

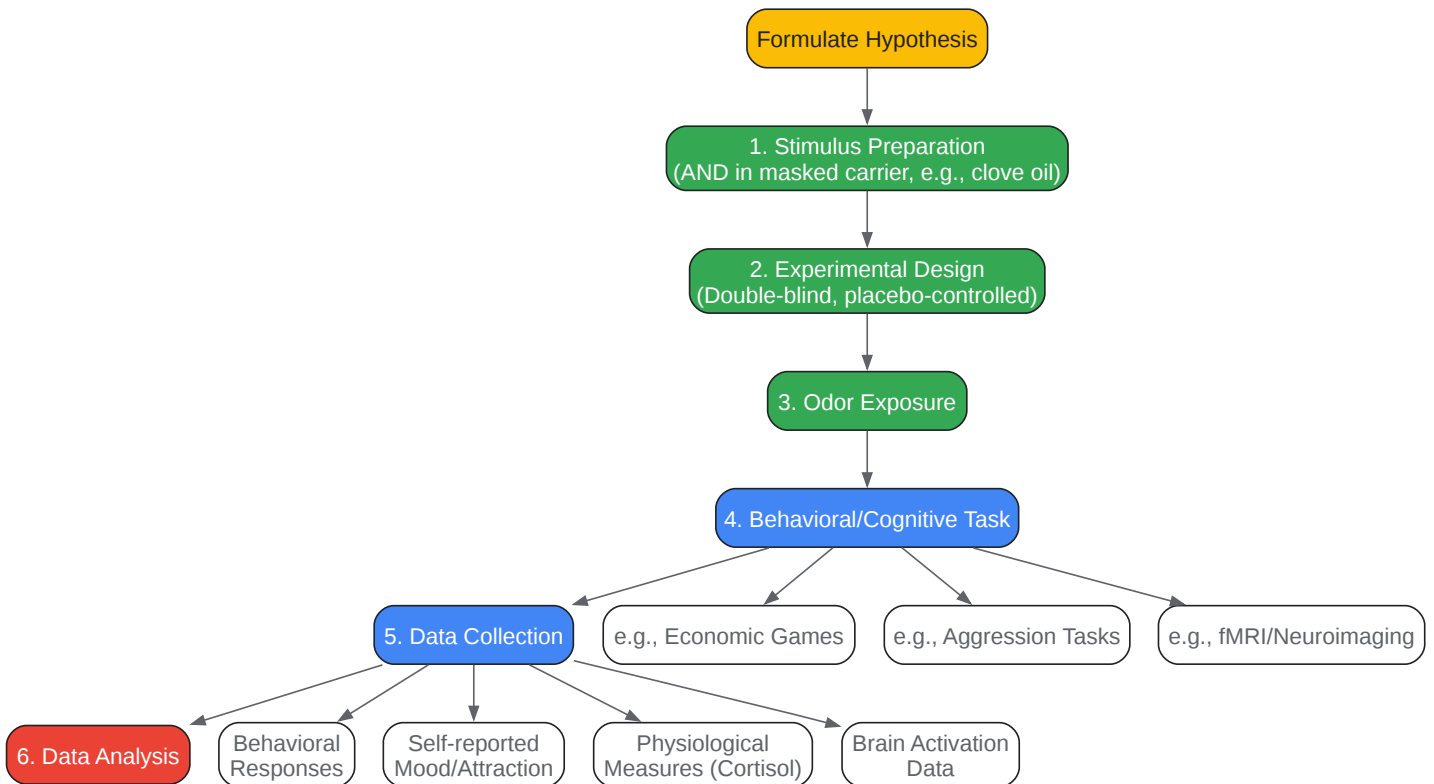
- **Objective:** To test if androstadienone influences cooperative and generous behavior in men.
 - **Stimuli:** Male participants were exposed to 30 mg of synthetic androstadienone or a placebo control via a nasal inhaler.
 - **Procedure:** After a 60-minute waiting period for the compound to take effect, participants played two economic games:
 - **Ultimatum Game:** One player (the Proposer) decides how to split a sum of money with another (the Responder), who can accept or reject the offer (a rejection results in neither player getting money).
 - **Dictator Game:** The Proposer decides how to split the money, and the Responder must accept the decision.
 - **Measures:** The level of cooperation was quantified by the offer size made by participants acting as Proposers. Salivary cortisol and testosterone levels were also measured.
- **3. Neuroimaging (fMRI) Protocol [4]**
 - **Objective:** To map the brain's response, particularly in the hypothalamus, to different concentrations of androstadienone.
 - **Stimuli:** Three concentrations of androstadienone (10 mM "high", 0.1 mM "medium", 0.001 mM "low") and a control odor (1-butanol) were delivered using a computer-controlled air-dilution olfactometer.
 - **Procedure:** Participants (heterosexual men and women) were screened for the ability to smell androstadienone to exclude anosmics. During the fMRI scan, olfactory stimuli were delivered in a block design while participants breathed through their mouths.
 - **Imaging & Analysis:** Brain activation was measured using BOLD fMRI. Data were analyzed to compare hypothalamic activation between sexes and across different odor concentrations, controlling for general olfactory processing using the control odor.

Proposed Signaling and Experimental Pathways

The diagrams below outline the proposed biological pathway of androstadienone and a generalized workflow for conducting research in this field.



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Key Interpretations & Research Notes

- **A Putative, Not Proven, Pheromone:** The scientific community consistently refers to androstadienone as a "**putative**" human pheromone [5] [1]. While evidence for its bioactivity is growing, its classification as a true pheromone—triggering a specific, innate behavioral response—remains debated and requires more research [5].

- **Context is Crucial:** The effects of androstadienone are not automatic. They appear to be highly dependent on context, the gender of both the participant and the experimenter, and individual differences [5] [1].
- **Sexual Dimorphism:** A key feature of androstadienone's bioactivity is its sexually dimorphic nature. However, this is not absolute. While many studies show stronger effects in heterosexual women, some physiological and neural effects are also observed in men, and the response patterns can vary with sexual orientation and gender identity [4] [7].

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